

Detailed Extraction and Isolation Methodology

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Compound Focus: Pachypodol

CAS No.: 33708-72-4

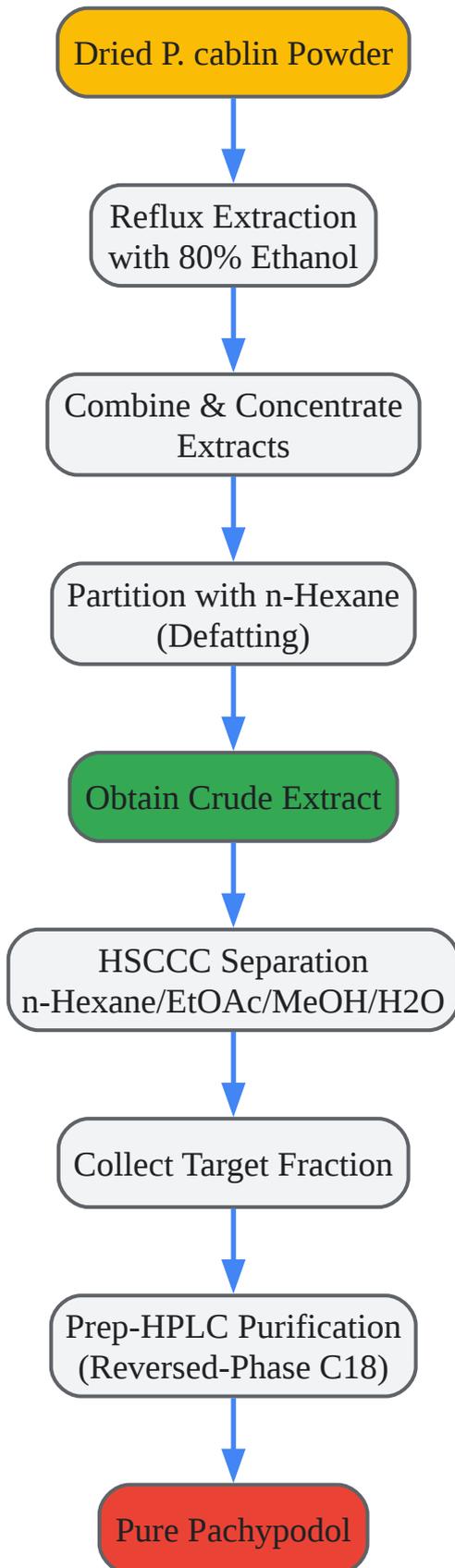
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For researchers requiring experimental protocols, a detailed method for isolating **pachypodol** and other flavonoids from *P. cablin* using High-Speed Countercurrent Chromatography (HSCCC) and preparative HPLC is available [1].

- **Sample Preparation:** Dried *P. cablin* herb is ground and extracted with 80% ethanol via reflux. The combined extracts are concentrated, and the residue is dissolved in 20% ethanol, then defatted with n-hexane to yield a crude extract for separation [1].
- **HSCCC Separation:**
 - **Solvent System:** n-hexane–ethyl acetate–methanol–water (11:5:11:5, v/v/v/v) [1].
 - **Procedure:** The coil column is filled with the upper phase (stationary phase). The lower phase (mobile phase) is pumped through at 1.5 ml/min while the apparatus rotates at 800 rpm. After equilibrium, the sample is injected [1].
- **Further Purification:** Fractions from HSCCC containing **pachypodol** are evaporated and purified via **reversed-phase preparative HPLC** (e.g., YMC C18 column) to achieve high purity [1].

The workflow for this isolation process is summarized in the diagram below:



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Comprehensive Pharmacological Activities

Pachypodol exhibits a broad spectrum of biological activities, making it a promising candidate for drug development [2] [3]. The table below summarizes its key pharmacological effects:

Pharmacological Activity	Research Findings / Proposed Mechanisms
Anti-inflammatory	Demonstrated significant anti-inflammatory effects in various assays [2] [3].
Antioxidant	Shows potent free radical scavenging activity [2] [3].
Anticancer	Exhibits cytotoxic activity and inhibits growth of specific cancer cell lines (e.g., CaCo-2 colon cancer) [2] [3] [4].
Antimicrobial	Effective against a range of bacterial and fungal pathogens [2] [3].
Antiviral	Has shown activity against certain viruses [2] [3].
Antidepressant	Contributes to the overall neurological effects of patchouli oil [2].
Antiemetic	Used in traditional medicine to relieve vomiting [2].
Anti-mutagenic	Helps protect against genetic mutations [2] [3].

Research Context and Significance

- **Pachypodol in Context:** *Pogostemon cablin* contains over 140 identified substances, with **pachypodol** being one of its important flavonoid constituents [2] [3].
- **Quality Considerations:** The concentration of bioactive compounds in *P. cablin* varies between different plant parts. Quantitative analysis shows that leaves have a higher concentration of patchouli alcohol, while roots have a higher content of another key compound, pogostone [5] [6].

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